

# Troubleshooting blood leaks in Hemophan dialysis circuits

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hemophan

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## Technical Support Center: Hemophan Dialysis Circuits

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for resolving blood leaks in **Hemophan** dialysis circuits during experimental procedures.

### Troubleshooting Guide: Blood Leaks

Blood leaks in a dialysis circuit can compromise experimental results and lead to sample loss. This guide provides a systematic approach to identifying and resolving these issues.

Issue: The dialysis system is alarming for a blood leak.

Initial Steps:

- Stop the Experiment: Immediately pause the blood and dialysate pumps to prevent further sample loss and potential contamination.[\[1\]](#)
- Clamp Lines: Clamp the bloodlines to and from the dialyzer.[\[1\]](#)
- Visual Inspection: Carefully inspect the dialysate outflow tubing for any pink or red discoloration, which would indicate a significant leak.[\[1\]](#)

## Scenario 1: Visible Blood in Dialysate

If blood is visible in the dialysate, a major leak has occurred.

Cause:

- **Membrane Rupture:** The semipermeable membrane within the dialyzer has been compromised. This can be due to manufacturing defects, dropping the dialyzer, or excessive transmembrane pressure.[\[2\]](#)[\[3\]](#)
- **Seal Failure:** The potting material that seals the hollow fibers at the ends of the dialyzer may have failed.[\[2\]](#)

Immediate Actions:

- **Do Not Return Sample:** Do not attempt to return the blood/sample to the source container, as it may be contaminated with non-sterile dialysate.[\[1\]](#)[\[2\]](#)
- **Isolate and Discard:** Disconnect the entire dialysis circuit, including the dialyzer and tubing, and discard it as biohazardous waste.[\[1\]](#)
- **Investigate Cause:** Before starting a new experiment, review the experimental parameters, especially the transmembrane pressure, to ensure they are within the manufacturer's specifications. Inspect new dialyzers for any visible defects before use.

## Scenario 2: No Visible Blood in Dialysate

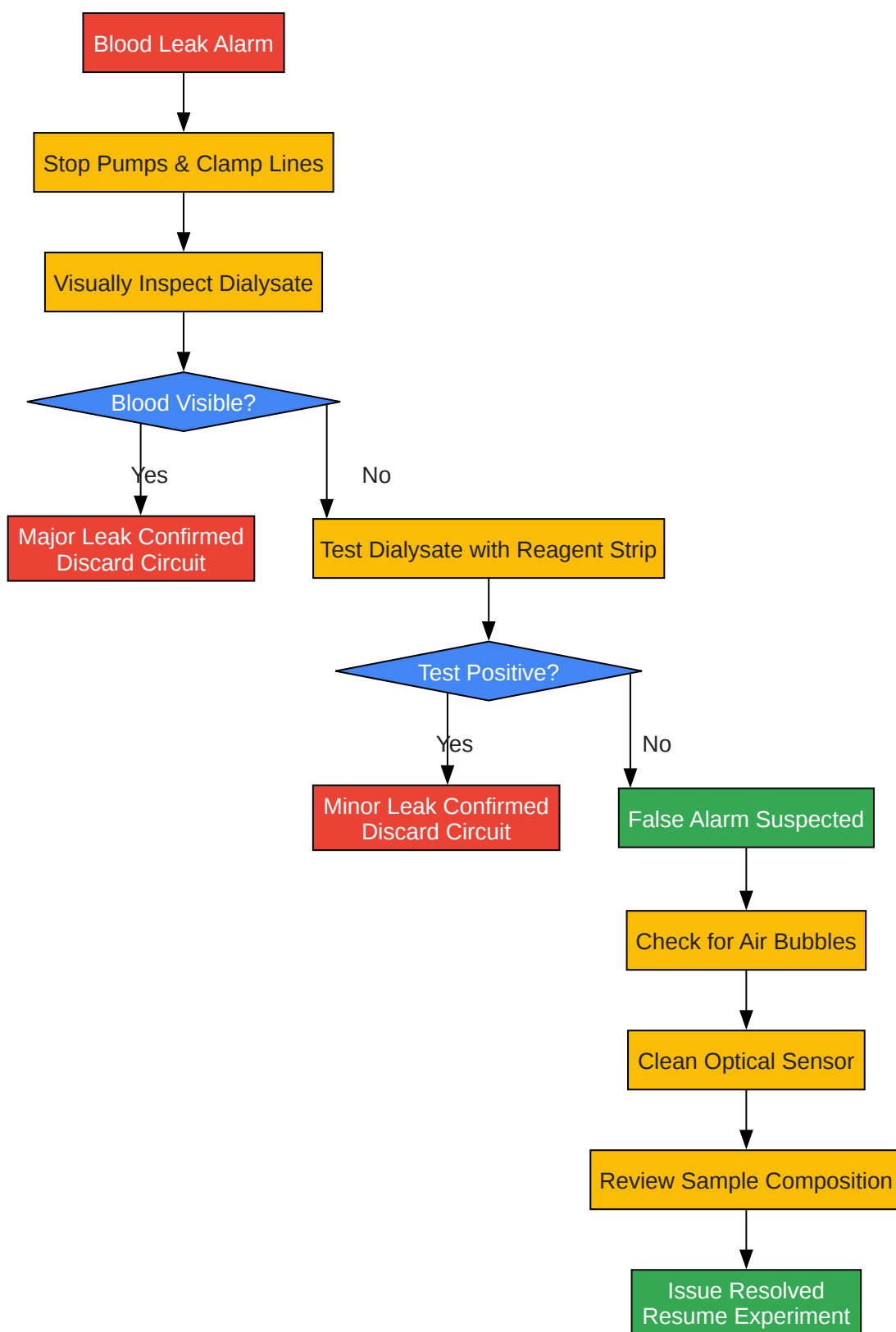
If the alarm has sounded but there is no visible blood in the dialysate, it could be a minor leak or a false alarm.[\[1\]](#)

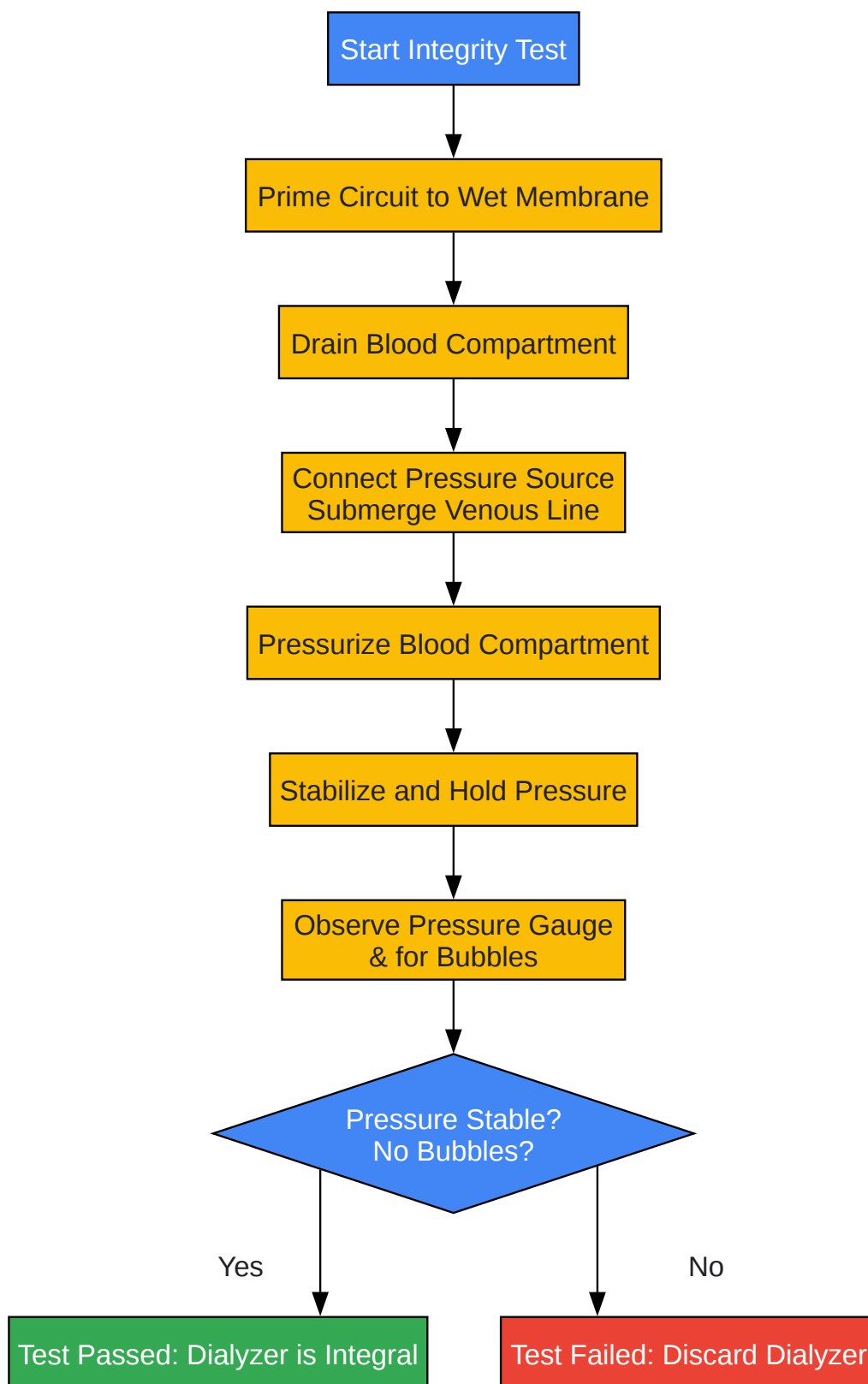
Troubleshooting Steps:

- **Confirm the Leak:** Use a reagent strip (e.g., Labstix®) to test the dialysate from the outflow port for the presence of hemoglobin. A positive result confirms a minor blood leak.[\[1\]](#)[\[3\]](#)
  - If positive, treat it as a confirmed leak. Discard the circuit and dialyzer.[\[1\]](#)
  - If negative, proceed to troubleshoot for a false alarm.

- Troubleshoot False Alarms:
  - Air Bubbles: Check the dialysate lines for air bubbles, which can trigger the optical sensor. [\[1\]](#)[\[2\]](#) If bubbles are present, try inverting the dialyzer to help clear them.[\[1\]](#)
  - Dirty Sensor: The optical blood leak detector may be dirty or have grease deposits.[\[2\]](#)[\[4\]](#) Consult the equipment manual for instructions on how to safely clean the sensor.[\[3\]](#)
  - Sample Composition: Certain substances in the sample, such as free hemoglobin from hemolysis or specific drugs, can trigger the optical detector.[\[5\]](#)[\[6\]](#)

Below is a logical workflow for troubleshooting a blood leak alarm.





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## References

- 1. thinkkidneys.nhs.uk [thinkkidneys.nhs.uk]
- 2. Reddit - The heart of the internet [reddit.com]
- 3. stgrenal.org.au [stgrenal.org.au]
- 4. news-medical.net [news-medical.net]
- 5. derangedphysiology.com [derangedphysiology.com]
- 6. Hemolysis as Cause of Hemodialysis Blood Leak Alarm: Case Study of a Patient with Freshwater Near-Drowning - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Troubleshooting blood leaks in Hemophan dialysis circuits]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166102#troubleshooting-blood-leaks-in-hemophan-dialysis-circuits]

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